N-methoxy-N-methyldecanamide boiling point and density

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Compound of Interest

Compound Name: *N-methoxy-N-methyldecanamide*

Cat. No.: *B8558636*

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Technical Guide: N-Methoxy-N-methyldecanamide

Physicochemical Profile, Synthesis, and Applications in Drug Development

Executive Summary

N-Methoxy-N-methyldecanamide (CAS: 254963-75-2), commonly known as the Weinreb amide of decanoic acid (capric acid), is a pivotal intermediate in organic synthesis.[1] It serves as a stable, "privileged" acylating agent, primarily used to convert carboxylic acids into ketones or aldehydes without the risk of over-addition or over-reduction.

For researchers in drug development and process chemistry, this molecule represents a strategic checkpoint: it locks the oxidation state of the C10 lipid chain, allowing for subsequent controlled nucleophilic attacks (e.g., by Grignard or organolithium reagents). This guide provides a definitive technical analysis of its properties, synthesis, and handling, addressing the scarcity of specific physical data in general literature by synthesizing experimental observations with structure-property relationships.

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Chemical Identity & Physicochemical Profile[1][2][3][4][5][6][7][8][9][10]

Unlike its lower molecular weight homologs (e.g., the acetyl or benzoyl Weinreb amides), the decanoyl derivative is lipophilic and high-boiling.

Property	Value / Description	Source/Note
CAS Number	254963-75-2	[1]
IUPAC Name	N-Methoxy-N-methyldecanamide	
Molecular Formula	$C_{12}H_{25}NO_2$	
Molecular Weight	215.33 g/mol	
Physical State	Colorless to pale yellow oil	Experimental observation [2]
Boiling Point (Atm)	>260 °C (Theoretical)	Decomposes/polymerizes before boiling at 1 atm.
Boiling Point (Vac)	~110–120 °C @ 0.5 mmHg (Est.)	Based on benzamide analog (70°C @ 0.1 mmHg) and homologous series trends.
Density	0.90 – 0.92 g/mL (Predicted)	Higher than N,N-dimethyldecanamide (0.862 g/mL) due to the methoxy group mass contribution.
Solubility	Soluble in DCM, THF, Et_2O, EtOAc. Immiscible with water. [2][3]	Lipophilic C10 chain dominates solubility.
Refractive Index	~1.44 – 1.45	Estimated from fatty amide trends.[2]

Expert Insight: The "Missing" Boiling Point

You will rarely find a specific experimental boiling point for this compound in standard catalogs because it is seldom distilled in modern research settings. Due to its high molecular weight and the thermal sensitivity of the N-O bond at extreme temperatures, it is typically purified via flash column chromatography (SiO_2, Hexanes/EtOAc gradients) or used crude after an aqueous workup, provided the synthesis method (e.g., Acid Chloride route) is clean.

Synthesis & Production Protocols

The synthesis of **N-methoxy-N-methyldecanamide** must balance cost, scale, and purity. Two primary methodologies are recommended.

Method A: The Acid Chloride Route (High Scale/Throughput)

Best for: Large scale (>10g), high crude purity, avoiding expensive coupling agents.

Reagents: Decanoyl chloride, N,O-Dimethylhydroxylamine HCl, Pyridine (or Et_3N), DCM.

Protocol:

- Setup: Flame-dry a round-bottom flask under N_2 atmosphere.
- Solvation: Suspend N,O-dimethylhydroxylamine hydrochloride (1.1 equiv) in anhydrous DCM (0.5 M concentration relative to acid chloride).
- Base Addition: Cool to 0 °C. Add Pyridine (2.2 equiv) dropwise. The mixture will become homogeneous or form a light suspension.
- Acylation: Add Decanoyl chloride (1.0 equiv) dropwise over 30 mins, maintaining temp <5 °C.
- Reaction: Warm to Room Temperature (RT) and stir for 2–4 hours. Monitor by TLC (stain with $KMnO_4$ or PMA; Weinreb amides are not UV active unless conjugated, but the C10 chain stains well).
- Workup: Quench with 1M HCl (removes pyridine). Wash organics with Sat. $NaHCO_3$, then Brine. Dry over $MgSO_4$.

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- Isolation: Concentrate in vacuo. The residue is typically a clean, colorless oil requiring no further purification.[4]

Method B: The Coupling Agent Route (Mild Conditions)

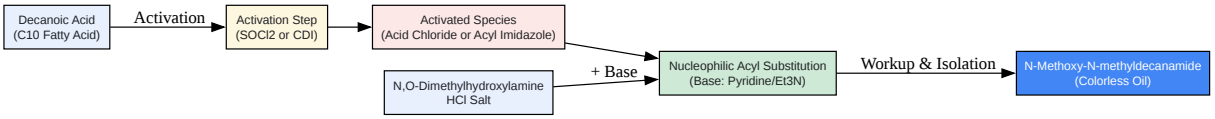
Best for: Sensitive substrates, small scale (<1g), or when starting from Decanoic Acid.

Reagents: Decanoic acid, CDI (Carbonyldiimidazole) or EDC/HOBt, N,O-Dimethylhydroxylamine HCl.

Protocol (CDI Variant):

- Dissolve Decanoic acid (1.0 equiv) in DCM or THF.
- Add CDI (1.1 equiv) in portions at 0 °C. Caution: CO_2 evolution. Stir 30 mins until gas evolution ceases (formation of acyl-imidazole intermediate).
- Add N,O-dimethylhydroxylamine HCl (1.2 equiv).
- Stir overnight at RT.
- Standard aqueous workup (Acid/Base washes).

Visualization: Synthesis Workflow



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Figure 1: Step-by-step synthetic pathway from Decanoic Acid to the Weinreb Amide.

Applications in Drug Development

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The primary utility of **N-methoxy-N-methyldecanamide** lies in its unique ability to form a stable 5-membered chelate with metal cations (Mg^{2+}, Li^{+}). This prevents the "over-addition" seen with esters or acid chlorides.

Synthesis of Ketones (Grignard/Lithium Addition)

Reaction with alkyl or aryl Grignard reagents yields ketones.

- Example: Reaction with Phenylmagnesium bromide

  Decanophenone.

- Mechanism: The organometallic reagent attacks the carbonyl carbon. The tetrahedral intermediate is stabilized by the methoxy oxygen coordinating to the metal, preventing the collapse of the intermediate and expulsion of the leaving group until acidic quench.

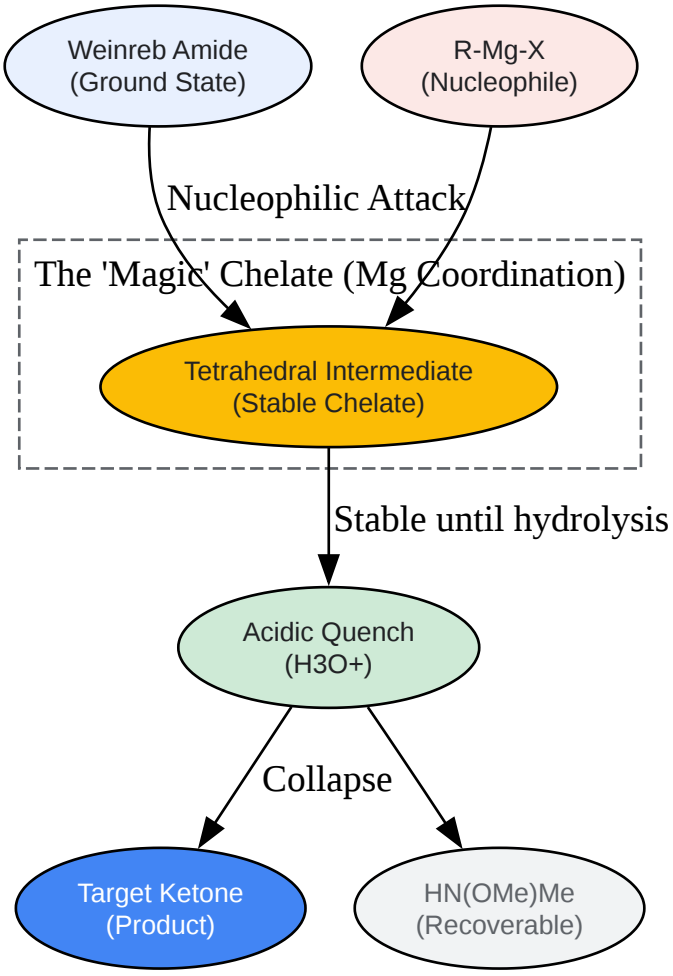
Synthesis of Aldehydes (Reduction)

Reduction with DIBAL-H or $LiAlH_4$ yields Decanal.

- Advantage: Avoids reduction to the alcohol, which is common when reducing esters.

Visualization: The Chelation Mechanism

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Figure 2: The mechanistic stability of the tetrahedral intermediate prevents over-reaction.

Handling, Safety, and Storage

- Storage: Store at 2–8 °C (Refrigerated). While relatively stable, long-term storage at room temperature can lead to slow hydrolysis or oxidation of the N-methoxy bond.
- Air/Moisture: The compound is stable to air and moisture for short periods, but synthesis should be conducted under anhydrous conditions to prevent hydrolysis of the acid chloride precursor.
- Safety: Treat as an irritant. Standard PPE (gloves, goggles, lab coat) is required. Ensure adequate ventilation to avoid inhaling pyridine or acid chloride vapors during synthesis.

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